

Technical Support Center: Overcoming Poor Solubility of Benzotriazole-5-carboxylic Acid

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Compound of Interest

Compound Name: *Benzotriazole-5-carboxylic acid*

Cat. No.: *B056474*

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This technical support center is designed for researchers, scientists, and drug development professionals to provide targeted solutions for the solubility challenges encountered with **Benzotriazole-5-carboxylic acid** (B5CA) in various experimental applications.

Frequently Asked Questions (FAQs)

Q1: What are the primary reasons for the poor solubility of **Benzotriazole-5-carboxylic acid** (B5CA)?

A1: **Benzotriazole-5-carboxylic acid**'s limited solubility stems from its molecular structure. The molecule possesses both a hydrophilic carboxylic acid group and a more hydrophobic benzotriazole core. In its solid state, strong intermolecular hydrogen bonds exist between the carboxylic acid moieties and the nitrogen atoms of the triazole rings. These strong interactions require significant energy to overcome, making it difficult for many solvents to effectively solvate the molecule. Furthermore, its predicted pKa is approximately 3.47, meaning its solubility in aqueous solutions is highly dependent on the pH.^[1]

Q2: What is the general solubility profile of B5CA in common laboratory solvents?

A2: B5CA is sparingly soluble in water and many non-polar organic solvents but shows better solubility in polar aprotic solvents. While extensive quantitative data for B5CA is not readily available, the following table provides a summary based on available data for B5CA and its derivatives. For instance, a derivative, 1-(1-methylethyl)-1H-**benzotriazole-5-carboxylic acid**

(IPBT-5CA), shows specific solubilities in several organic solvents, which can be a useful reference.^[2]

Table 1: Quantitative and Qualitative Solubility of B5CA and its Derivatives

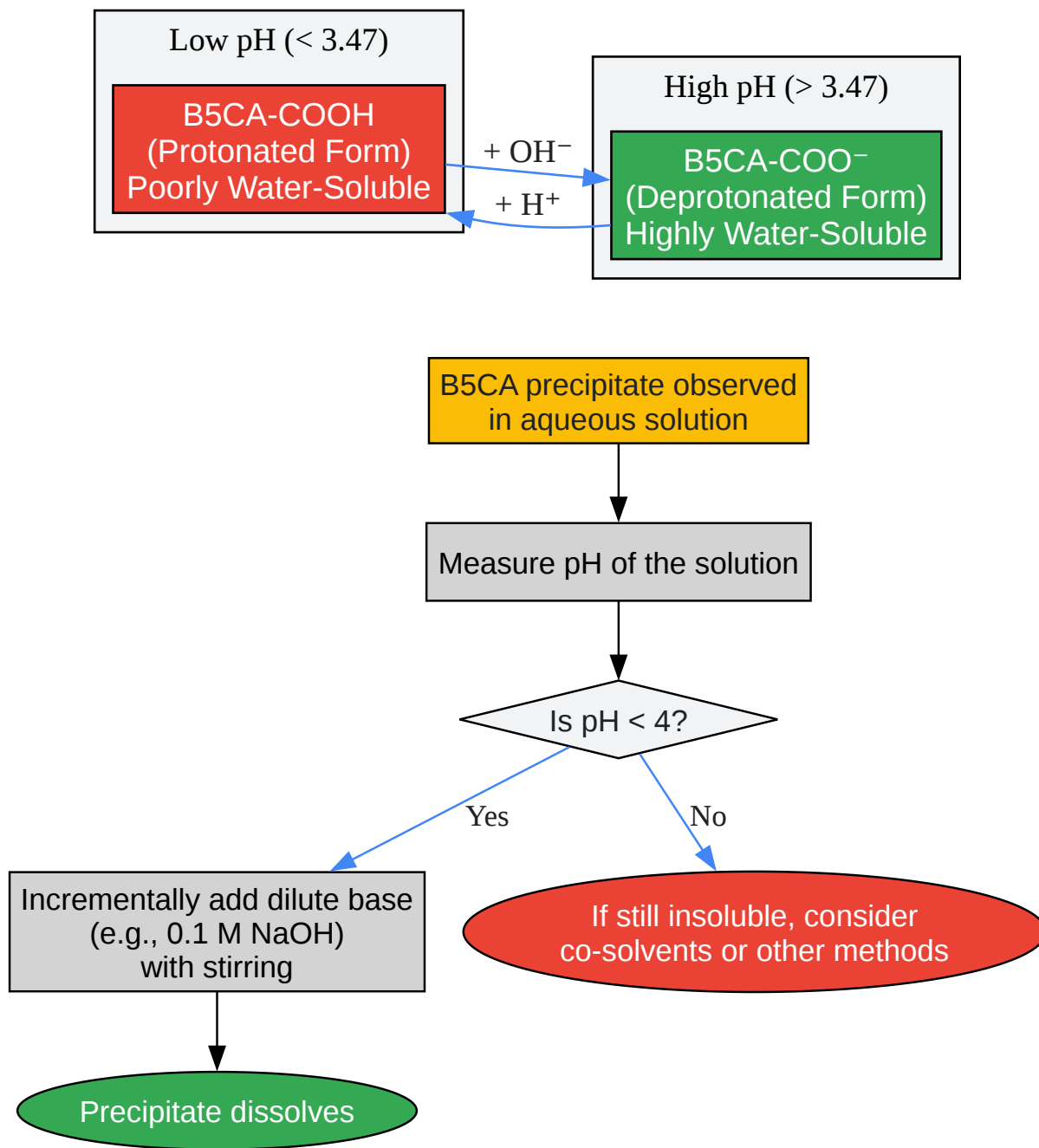
Solvent	Solvent Type	B5CA Solubility	IPBT-5CA Solubility (mg/mL) ^[2]
Water	Polar Protic	Sparingly soluble	Sparingly soluble in aqueous buffers
Ethanol	Polar Protic	Soluble	~5
Methanol	Polar Protic	Soluble	Data not available
Acetone	Polar Aprotic	Soluble	Data not available
Isopropanol	Polar Protic	Soluble	Data not available
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble	~25
Dimethylformamide (DMF)	Polar Aprotic	Slightly Soluble	~16
Dichloromethane (DCM)	Chlorinated	Poorly Soluble	Data not available
Hexanes	Non-polar	Insoluble	Data not available

Q3: How does pH influence the aqueous solubility of B5CA?

A3: The aqueous solubility of B5CA is critically dependent on pH due to the presence of the carboxylic acid group.

- At pH < pKa (~3.47): The carboxylic acid group is protonated (-COOH), rendering the molecule neutral and less polar, resulting in very low water solubility.
- At pH > pKa (~3.47): The carboxylic acid group deprotonates to form the much more polar and water-soluble carboxylate anion (-COO⁻).

Therefore, increasing the pH of the aqueous solution above 4 will significantly enhance the solubility of B5CA.



B5CA
(Guest Molecule)

+

Cyclodextrin
(Host Molecule)

Inclusion Complex

B5CA-Cyclodextrin Complex
(Improved Solubility)

Complexation

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References

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